

"N-(2,4-Dichlorobenzoyl)glycine" molecular structure and weight

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Compound of Interest

Compound Name: *N*-(2,4-Dichlorobenzoyl)glycine

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N-(2,4-Dichlorobenzoyl)glycine: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **N-(2,4-Dichlorobenzoyl)glycine**, a molecule of interest in synthetic chemistry and potentially in drug discovery. This document outlines its molecular structure, physicochemical properties, and a plausible experimental protocol for its synthesis, based on established chemical principles.

Molecular Structure and Properties

N-(2,4-Dichlorobenzoyl)glycine is a derivative of glycine, the simplest proteinogenic amino acid, where the amino group is acylated with a 2,4-dichlorobenzoyl group. The molecular structure consists of a glycine backbone linked via an amide bond to a 2,4-dichlorophenyl ring.

Molecular Formula: $C_9H_7Cl_2NO_3$

Molecular Weight: 248.06 g/mol

The structure combines the flexibility of the glycine moiety with the rigid, electron-withdrawing nature of the dichlorinated aromatic ring, suggesting potential for specific binding interactions in a biological context.

Physicochemical Data Summary

For comparative purposes, the following table summarizes key physicochemical properties of **N-(2,4-Dichlorobenzoyl)glycine** and a structurally related isomer, N-(2,5-Dichlorobenzoyl)glycine.

Property	N-(2,4-Dichlorobenzoyl)glycine (Predicted)	N-(2,5-Dichlorobenzoyl)glycine
Molecular Formula	C ₉ H ₇ Cl ₂ NO ₃	C ₉ H ₇ Cl ₂ NO ₃
Molecular Weight	248.06 g/mol	248.063 g/mol
IUPAC Name	2-[(2,4-dichlorobenzoyl)amino]acetic acid	2-[(2,5-dichlorobenzoyl)amino]acetic acid

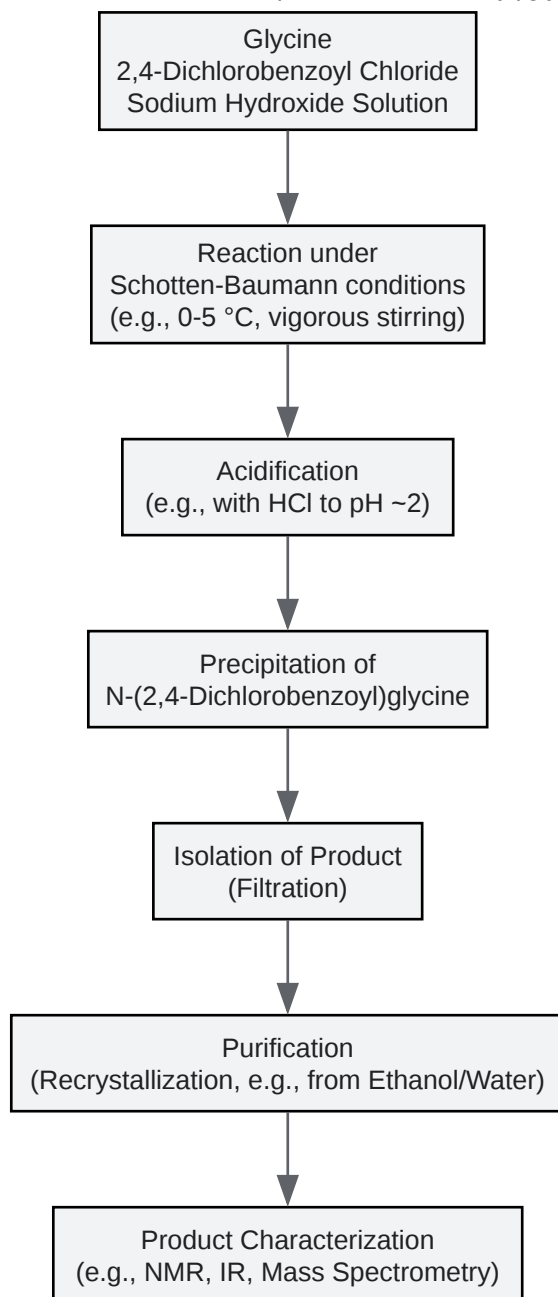
Synthesis Protocol

While a specific, peer-reviewed synthesis protocol for **N-(2,4-Dichlorobenzoyl)glycine** is not readily available in the searched literature, a standard and reliable method can be proposed based on the Schotten-Baumann reaction. This well-established method is widely used for the acylation of amines. The synthesis involves the reaction of glycine with 2,4-dichlorobenzoyl chloride in a basic aqueous medium.

Experimental Workflow

The logical workflow for the synthesis of **N-(2,4-Dichlorobenzoyl)glycine** is depicted below.

Synthesis Workflow for N-(2,4-Dichlorobenzoyl)glycine

[Click to download full resolution via product page](#)Caption: Synthesis workflow for **N-(2,4-Dichlorobenzoyl)glycine**.

Detailed Methodology

Materials:

- Glycine
- 2,4-Dichlorobenzoyl chloride
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl), concentrated
- Ethanol
- Deionized water
- Ice

Procedure:

- **Preparation of Glycine Solution:** Dissolve glycine (1.0 equivalent) in a 10% aqueous solution of sodium hydroxide (2.5 equivalents) in a flask equipped with a magnetic stirrer. Cool the flask in an ice bath to 0-5 °C.
- **Acylation:** While vigorously stirring the cooled glycine solution, add 2,4-dichlorobenzoyl chloride (1.1 equivalents) dropwise, ensuring the temperature remains below 5 °C. The addition of 2,4-dichlorobenzoyl chloride can be done concurrently with a separate, dropwise addition of a 10% sodium hydroxide solution to maintain a basic pH.
- **Reaction Completion:** After the addition is complete, continue stirring the reaction mixture in the ice bath for an additional hour, followed by stirring at room temperature for 2-3 hours.
- **Acidification and Precipitation:** Cool the reaction mixture again in an ice bath and acidify by slowly adding concentrated hydrochloric acid until the pH reaches approximately 2. A white precipitate of **N-(2,4-Dichlorobenzoyl)glycine** should form.
- **Isolation:** Collect the precipitate by vacuum filtration and wash the filter cake with cold deionized water to remove any inorganic salts.

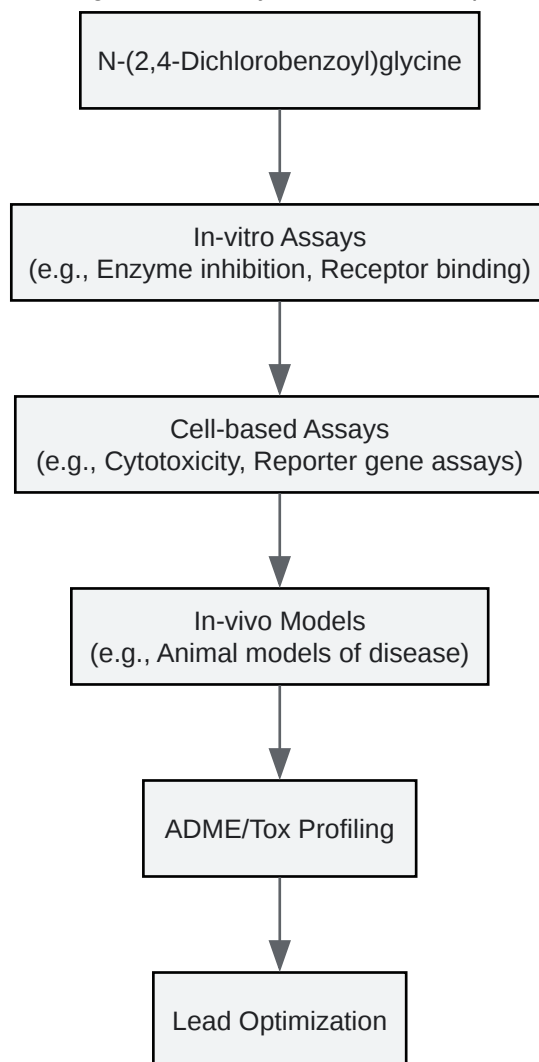
- Purification: Recrystallize the crude product from a suitable solvent system, such as an ethanol/water mixture, to yield pure **N-(2,4-Dichlorobenzoyl)glycine**.
- Drying and Characterization: Dry the purified product under vacuum. The structure and purity of the final compound should be confirmed by analytical techniques such as ^1H NMR, ^{13}C NMR, IR spectroscopy, and mass spectrometry.

Signaling Pathways and Biological Activity

Currently, there is no specific information available in the public domain detailing the signaling pathways or established biological activities of **N-(2,4-Dichlorobenzoyl)glycine**. Researchers investigating this molecule would need to conduct initial screenings and in-vitro or in-vivo studies to determine its pharmacological profile. The structural similarity to other N-acylated glycine derivatives suggests potential applications in areas such as enzyme inhibition or as a building block for more complex bioactive molecules.

The logical relationship for investigating the biological activity of a novel compound like **N-(2,4-Dichlorobenzoyl)glycine** is outlined in the following diagram.

Investigative Pathway for a Novel Compound



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